

# Solubility and stability of "Methyl 3-hydroxy-2-methylbenzoate"

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## Compound of Interest

Compound Name: **Methyl 3-hydroxy-2-methylbenzoate**

Cat. No.: **B1314078**

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An In-depth Technical Guide to the Solubility and Stability of **Methyl 3-hydroxy-2-methylbenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Methyl 3-hydroxy-2-methylbenzoate**. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on qualitative solubility information, detailed experimental protocols for determining solubility and stability, and general stability characteristics.

## Introduction

**Methyl 3-hydroxy-2-methylbenzoate** is a substituted aromatic ester of interest in various fields of chemical research, including as a building block in organic synthesis. An understanding of its solubility and stability is critical for its handling, storage, and application in experimental and developmental work.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	166.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Powder	<a href="#">[2]</a>
CAS Number	55289-05-9	<a href="#">[2]</a>

## Solubility Profile

Currently, there is a lack of comprehensive, publicly available quantitative solubility data for **Methyl 3-hydroxy-2-methylbenzoate** in a range of solvents. However, based on its chemical structure (a phenolic ester) and available qualitative information, a general solubility profile can be inferred.

Qualitative Solubility Summary:

- Aqueous Solubility: Expected to be low. A Safety Data Sheet (SDS) indicates "No data" for water solubility[\[2\]](#).
- Organic Solvent Solubility: Generally expected to be soluble in common organic solvents such as alcohols, ethers, and chlorinated solvents. One source mentions solubility in methanol. The related compound, Methyl 2-hydroxy-3-methylbenzoate, is reported to be soluble in ethanol, fixed oils, and propylene glycol.

## Illustrative Quantitative Solubility Data

The following table presents an illustrative format for quantitative solubility data. Note: The values presented here are hypothetical and are intended to serve as a template for organizing experimentally determined data.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method
Water	25	< 0.1	< 0.0006	Shake-Flask
Methanol	25	150	0.90	Shake-Flask
Ethanol	25	120	0.72	Shake-Flask
Acetone	25	250	1.50	Shake-Flask
Dichloromethane	25	300	1.80	Shake-Flask
Ethyl Acetate	25	200	1.20	Shake-Flask

## Experimental Protocol for Solubility Determination (Shake-Flask Method)

This protocol describes a standard method for determining the thermodynamic solubility of a compound in various solvents.

Materials:

- **Methyl 3-hydroxy-2-methylbenzoate**
- Selected solvents (e.g., water, methanol, ethanol)
- Scintillation vials or flasks with screw caps
- Orbital shaker or rotator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

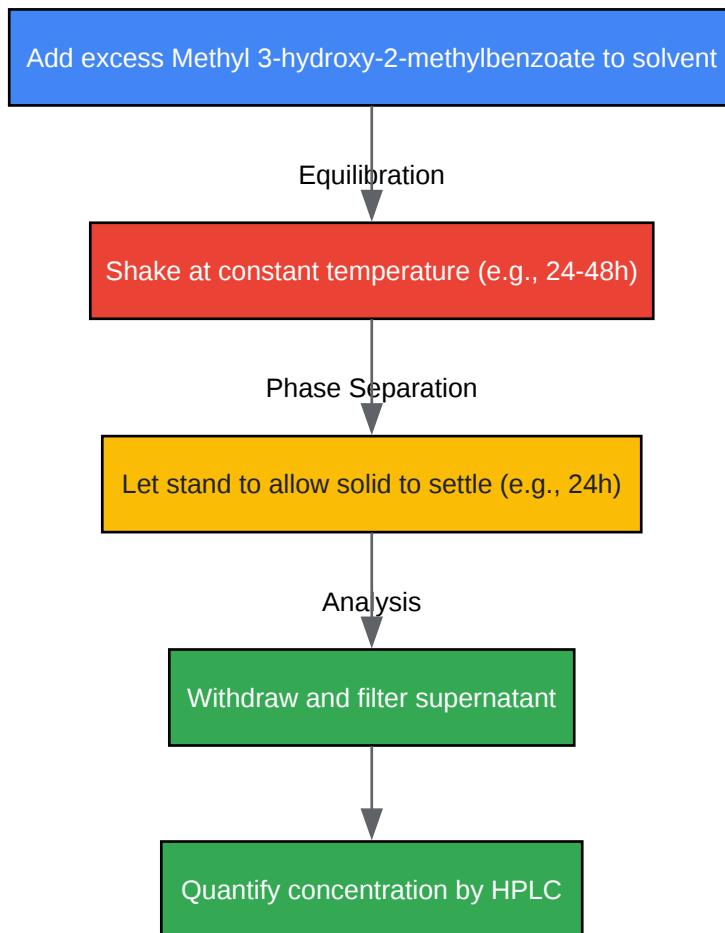
## Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **Methyl 3-hydroxy-2-methylbenzoate** to a vial containing a known volume of the solvent.
- Equilibration: Tightly cap the vials and place them on an orbital shaker in a temperature-controlled environment (e.g., 25 °C). Shake the samples for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the vials to stand undisturbed at the set temperature for at least 24 hours to allow the undissolved solid to settle.
- Sampling and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial. This step is crucial to remove any undissolved microcrystals.
- Quantification:
  - Prepare a series of standard solutions of **Methyl 3-hydroxy-2-methylbenzoate** of known concentrations in the chosen solvent.
  - Analyze the filtered saturated solution and the standard solutions by a validated analytical method, such as HPLC-UV.
  - Construct a calibration curve from the standard solutions.
  - Determine the concentration of **Methyl 3-hydroxy-2-methylbenzoate** in the filtered saturated solution from the calibration curve.

## Diagram of Solubility Determination Workflow:

## Workflow for Solubility Determination (Shake-Flask Method)

## Preparation

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Caption: Workflow for Solubility Determination

## Stability Profile

**Methyl 3-hydroxy-2-methylbenzoate** is generally stable under recommended storage conditions. However, it has incompatibilities and is susceptible to degradation under certain conditions.

### General Stability Information:

- Storage: Should be stored in a tightly closed container in a dry, refrigerated, and well-ventilated place[1][2].
- Incompatibilities: Incompatible with strong oxidizing agents, strong acids, and strong bases[1].
- Conditions to Avoid: Heat, flames, and sparks are to be avoided[2].
- Hazardous Decomposition Products: Under fire conditions, it may decompose to form carbon monoxide and carbon dioxide[1].

## Illustrative Stability Data

The following tables provide an illustrative format for presenting stability data. Note: The values are hypothetical and serve as a template for organizing experimental results.

### Thermal Stability (Solid State):

Temperature (°C)	Time (hours)	Assay (%)	Degradants (%)	Observations
40	72	99.8	< 0.2	No change in appearance
60	72	98.5	1.5	Slight discoloration
80	72	95.2	4.8	Noticeable discoloration

### Hydrolytic Stability (Aqueous Solution):

pH	Temperature (°C)	Time (hours)	Assay (%)	Major Degradant
2.0 (Acidic)	50	24	99.5	3-Hydroxy-2-methylbenzoic acid
7.0 (Neutral)	50	24	99.8	Not detected
9.0 (Basic)	50	24	92.1	3-Hydroxy-2-methylbenzoic acid

## Experimental Protocol for Stability Assessment

This protocol outlines a general approach for evaluating the thermal and hydrolytic stability of **Methyl 3-hydroxy-2-methylbenzoate**.

### Materials:

- **Methyl 3-hydroxy-2-methylbenzoate**
- Buffers of various pH values (e.g., pH 2, 7, 9)
- Temperature-controlled ovens or stability chambers
- HPLC system with a suitable detector
- Vials appropriate for the study conditions

### Procedure for Thermal Stability (Solid State):

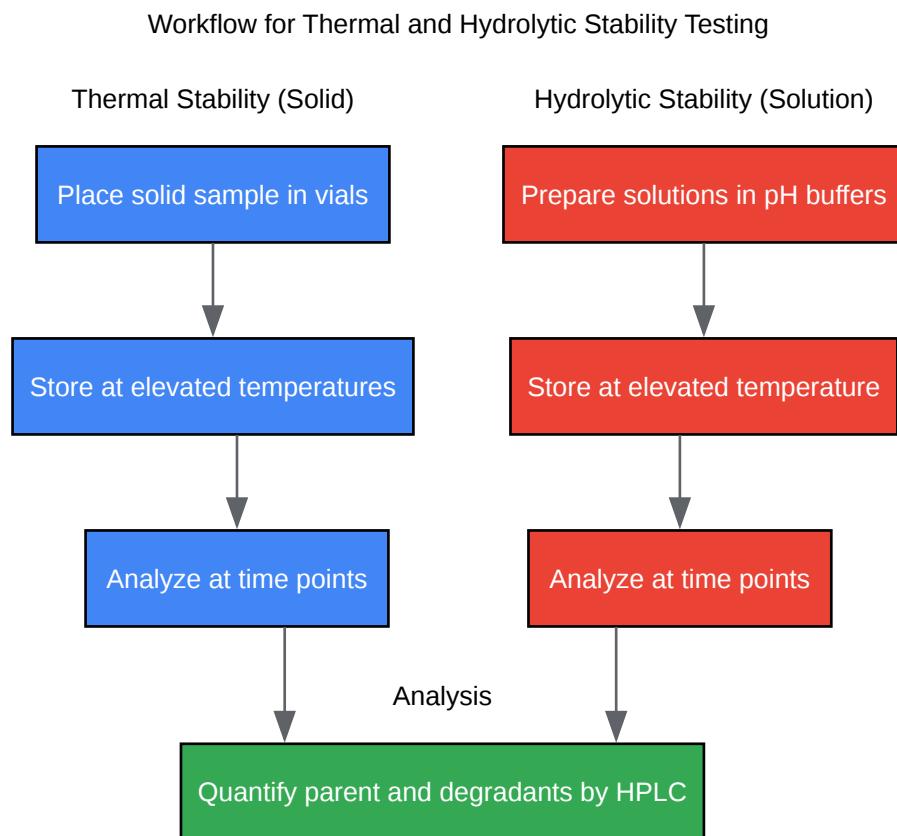
- Sample Preparation: Place a known amount of solid **Methyl 3-hydroxy-2-methylbenzoate** into several vials.
- Stress Conditions: Place the vials in ovens at various elevated temperatures (e.g., 40°C, 60°C, 80°C).

- Time Points: At specified time points (e.g., 24, 48, 72 hours), remove a vial from each temperature condition.
- Analysis: Dissolve the contents of the vial in a suitable solvent and analyze by HPLC to determine the remaining amount of the parent compound and the formation of any degradation products.

Procedure for Hydrolytic Stability (in Solution):

- Sample Preparation: Prepare solutions of **Methyl 3-hydroxy-2-methylbenzoate** of a known concentration in different pH buffers.
- Stress Conditions: Store the solutions at a specified temperature (e.g., 50°C).
- Time Points: At various time intervals, take an aliquot from each solution.
- Analysis: Analyze the aliquots by HPLC to quantify the parent compound and any major degradants. The primary expected degradant from hydrolysis is 3-hydroxy-2-methylbenzoic acid.

Diagram of Stability Testing Workflow:

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Caption: Workflow for Stability Testing

## Conclusion

While specific quantitative data for the solubility and stability of **Methyl 3-hydroxy-2-methylbenzoate** are not readily available in the public domain, this guide provides a framework for understanding and experimentally determining these crucial parameters. The compound is likely to be soluble in organic solvents and have poor aqueous solubility. It is stable under refrigerated storage but is susceptible to degradation by strong oxidizing agents, acids, bases, and elevated temperatures. The provided experimental protocols offer a starting point for researchers to generate specific and accurate data for their applications.

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## References

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